

An In-depth Technical Guide to Lithium Dimethylamide: Commercial Availability and Purity

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Compound of Interest

Compound Name: *Lithium dimethylamide*

Cat. No.: *B1587579*

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Lithium dimethylamide ($\text{LiN}(\text{CH}_3)_2$, CAS No. 3585-33-9) is a powerful, non-nucleophilic strong base integral to a wide array of organic synthesis applications.^[1] Its utility in deprotonation, metalation, and as a precursor for other organometallic reagents makes it a valuable tool in the synthesis of complex molecules, including pharmaceuticals and agrochemicals.^{[1][2]} This technical guide provides a comprehensive overview of the commercial availability and purity of **lithium dimethylamide**, along with detailed experimental protocols for its handling, purification, and analysis.

Commercial Availability and Specifications

Lithium dimethylamide is readily available from several major chemical suppliers. It is typically offered as a solid (powder or lumps) or as a solution in an organic solvent. The choice between solid and solution often depends on the specific application, required accuracy in dispensing, and handling capabilities of the laboratory.

Table 1: Commercial Availability of **Lithium Dimethylamide**

Supplier	Form	Purity / Concentration	Available Packaging Sizes
Sigma-Aldrich	Solid (Powder)	≥95%	10 g, 50 g[1][3]
Solution	5 wt. % in hexanes	100 mL[4][5]	
Thermo Scientific Chemicals	Solid (Powder/Lumps)	96%	5 g, 25 g[6]
Strem Chemicals	Solid (Off-white powder)	95%	5 g, 25 g[7]
Ereztech	Solid (White to yellow powder/chunks)	95%	Small and bulk volumes[8]
CP Lab Safety	Solution	5 wt. % in hexanes	100 mL[5]

Purity and Analysis

The purity of **lithium dimethylamide** is critical for its successful application, as impurities such as lithium hydroxide or lithium methoxide can interfere with sensitive reactions. Commercial purities typically range from 95% to 96% for the solid material.[1][6][7] For applications requiring higher purity, recrystallization is recommended. A suite of analytical techniques is employed to ensure the quality of the reagent.

Table 2: Analytical Techniques for Purity Assessment

Parameter	Analytical Method	Purpose
Assay (Active Amide Content)	Gilman Double Titration	To quantify the concentration of the active lithium amide, distinguishing it from non-nucleophilic basic impurities.[9]
Water Content	Karl Fischer Titration	To determine the moisture content, which is critical due to the high reactivity of lithium dimethylamide with water.[10][11]
Trace Metal Impurities	Inductively Coupled Plasma - Mass Spectrometry (ICP-MS)	To identify and quantify trace metallic contaminants.[2][12]

Experimental Protocols

Caution: **Lithium dimethylamide** is a pyrophoric material that is highly reactive with air and moisture.[13] All handling and manipulations must be carried out under a dry, inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line techniques or in a glovebox. Appropriate personal protective equipment (PPE), including a flame-retardant lab coat, safety glasses, and chemical-resistant gloves, must be worn at all times.

Recrystallization of Solid Lithium Dimethylamide

This procedure can be used to purify commercially available solid **lithium dimethylamide**.

Methodology:

- Preparation: All glassware must be oven-dried at >120 °C for at least 4 hours and allowed to cool in a desiccator or under a stream of inert gas.
- Dissolution: In an inert atmosphere glovebox or a Schlenk flask under positive argon pressure, add the solid **lithium dimethylamide** to a volume of anhydrous hexanes sufficient to form a slurry.

- Heating: Gently warm the slurry with stirring until the solid dissolves completely. Avoid boiling the solvent.
- Filtration (Optional): If insoluble impurities are present, the hot solution should be filtered through a pre-warmed, medium-porosity fritted glass filter into a clean, dry Schlenk flask under an inert atmosphere.
- Crystallization: Allow the solution to cool slowly to room temperature. For maximum yield, subsequently cool the flask in a -20 °C freezer for several hours or overnight.
- Isolation: Once crystallization is complete, the mother liquor can be carefully removed via cannula.
- Washing: Wash the crystals with a small amount of cold, anhydrous hexanes and remove the wash solvent via cannula.
- Drying: Dry the purified crystals under high vacuum to remove all traces of solvent.

Gilman Double Titration for Assay of Lithium Dimethylamide

This method distinguishes between the active lithium amide and other basic impurities.[9]

Methodology:

- Preparation of Standard Acid: Prepare and standardize a ~0.1 M solution of hydrochloric acid in water.
- Titration 1 (Total Base): a. Under an inert atmosphere, accurately weigh approximately 0.1-0.2 g of **lithium dimethylamide** into a dry, tared Schlenk flask. b. Add ~10 mL of anhydrous diethyl ether or THF to dissolve the sample. c. Carefully quench the solution by slowly adding ~10 mL of deionized water. d. Add 2-3 drops of phenolphthalein indicator. e. Titrate with the standardized HCl solution to a colorless endpoint. Record the volume (V_1).
- Titration 2 (Non-Amide Base): a. To a second, identically prepared sample of **lithium dimethylamide** in anhydrous ether or THF, add ~1 mL of 1,2-dibromoethane. b. Stir the mixture for 10 minutes at room temperature to selectively react with the lithium amide. c. Add

~10 mL of deionized water and 2-3 drops of phenolphthalein indicator. d. Titrate with the standardized HCl solution to a colorless endpoint. Record the volume (V_2).

- Calculation:
 - Moles of Total Base = Molarity of HCl $\times V_1$
 - Moles of Non-Amide Base = Molarity of HCl $\times V_2$
 - Moles of $\text{LiN}(\text{CH}_3)_2$ = Moles of Total Base - Moles of Non-Amide Base
 - Purity (%) = $[(\text{Moles of LiN}(\text{CH}_3)_2 \times \text{Molar Mass of LiN}(\text{CH}_3)_2) / \text{Sample Mass}] \times 100$

Karl Fischer Titration for Water Content

Methodology:

- Instrument Preparation: Use a coulometric Karl Fischer titrator. The titration cell and reagents must be thoroughly conditioned to a low drift value.
- Sample Preparation: All sample transfers must be performed under an inert atmosphere to prevent moisture contamination.
- Analysis: a. In a glovebox, accurately weigh the **lithium dimethylamide** sample into a gas-tight syringe (for solutions) or a suitable solid sample container. b. Quickly transfer the sample to the Karl Fischer titration cell and initiate the titration. c. The instrument will automatically determine the water content.

ICP-MS for Trace Metal Analysis

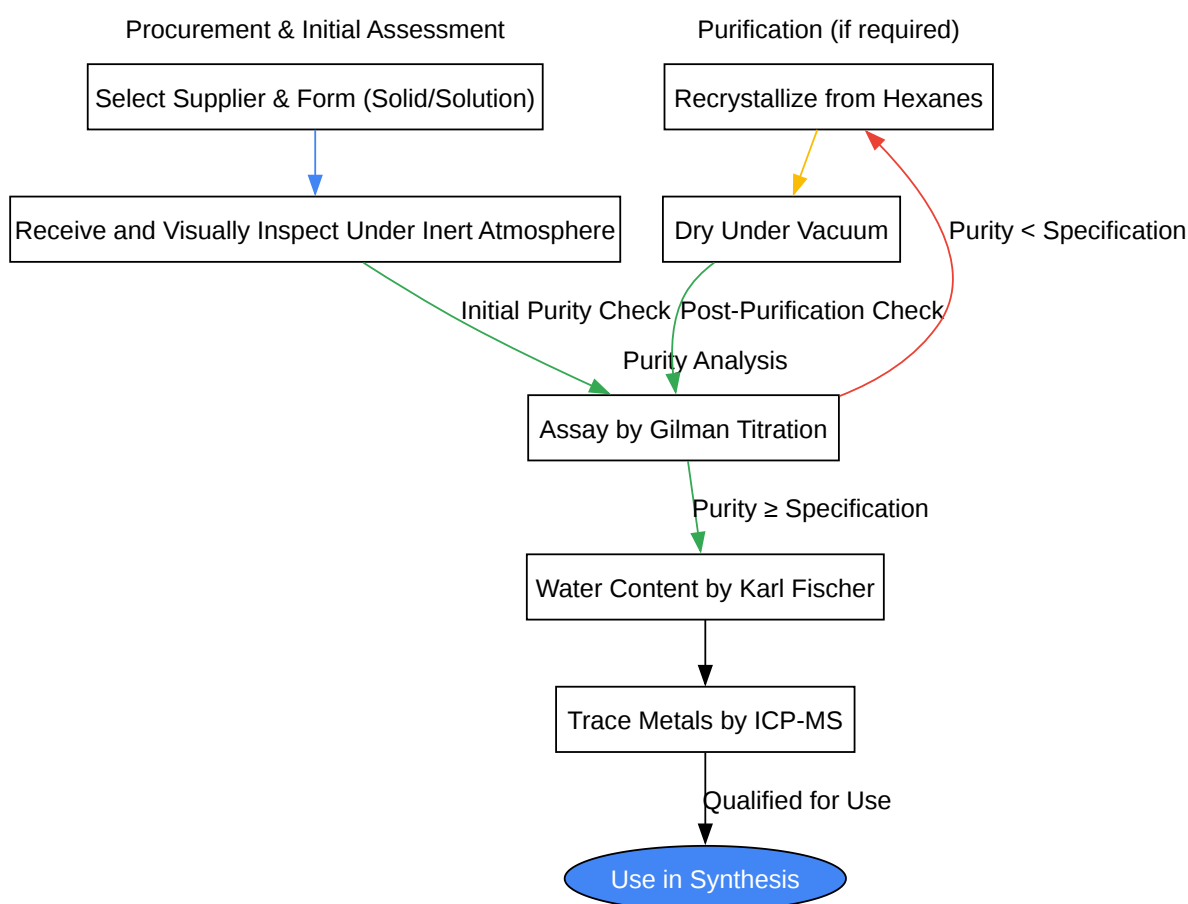
Methodology:

- Sample Preparation (Digestion): a. Extreme caution is required. Under an inert atmosphere, accurately weigh a small amount of **lithium dimethylamide** (e.g., 50-100 mg) into a clean, inert digestion vessel. b. In a fume hood, slowly and carefully quench the sample with a small amount of anhydrous ethanol. c. Once the initial reaction has subsided, slowly add high-purity nitric acid. d. Digest the sample using a closed-vessel microwave digestion system according to a validated method for organometallic compounds.

- Analysis: a. Dilute the digested sample to a known volume with deionized water. b. Analyze the solution using a calibrated ICP-MS instrument. Prepare calibration standards in a matrix that matches the acid concentration of the digested sample.[14]

Visualizations

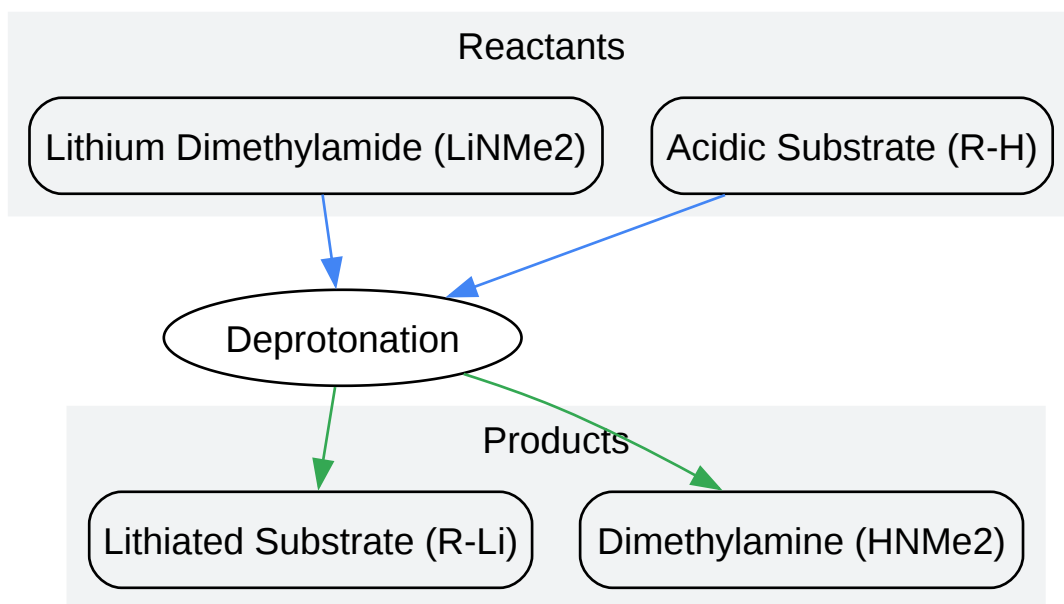
Workflow for Lithium Dimethylamide Handling and Purity Verification



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Caption: A logical workflow for the procurement, purification, and purity analysis of **lithium dimethylamide** prior to its use in synthesis.

Signaling Pathway of a Deprotonation Reaction



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Caption: A simplified diagram illustrating the role of **lithium dimethylamide** in a deprotonation reaction.

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References

- 1. 二甲基胺锂 95% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Quantify Lithium with ICP-MS: Procedure and Challenges [eureka.patsnap.com]

- 3. gmpinsiders.com [gmpinsiders.com]
- 4. documents.thermofisher.com [documents.thermofisher.com]
- 5. calpaclab.com [calpaclab.com]
- 6. Lithium dimethylamide, 96% | Fisher Scientific [fishersci.ca]
- 7. strem.com [strem.com]
- 8. Lithium dimethylamide | CAS 3585-33-9 — Ereztech [ereztech.com]
- 9. scispace.com [scispace.com]
- 10. frontlifesciences.com [frontlifesciences.com]
- 11. tcalab.alfa-chemistry.com [tcalab.alfa-chemistry.com]
- 12. processandcontrolmag.co.uk [processandcontrolmag.co.uk]
- 13. Lithium Dimethylamide, 95%+|CAS 3585-33-9|RUO [benchchem.com]
- 14. agilent.com [agilent.com]
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